

# T63 (TP63) Antibody: Application Notes and Protocols for Western Blot Validation

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## Compound of Interest

Compound Name: **T63**

Cat. No.: **B1193746**

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

This document provides detailed application notes and protocols for the validation of antibodies targeting Tumor Protein p63 (TP63), often referred to as **T63**, for use in Western blot analysis. TP63 is a member of the p53 family of transcription factors and plays a crucial role in the development and maintenance of epithelial tissues.<sup>[1][2][3][4][5]</sup> It exists in multiple isoforms, primarily the full-length transactivating (TA) isoforms and the N-terminally truncated (ΔN) isoforms, which can have opposing functions in cellular processes such as proliferation, differentiation, and apoptosis.<sup>[1][3][6][7][8]</sup> Given its significance in both normal development and various pathologies, including cancer, rigorous validation of antibodies against TP63 is essential for reliable experimental outcomes.<sup>[6][9]</sup>

These notes are intended to guide researchers in the proper use and validation of **T63** antibodies, ensuring specificity and reproducibility in Western blotting applications.

## Antibody Specifications and Data

A variety of monoclonal and polyclonal antibodies targeting TP63 are commercially available. The selection of an appropriate antibody is critical and should be based on its specific

validation data. Below is a summary of typical specifications for anti-TP63 antibodies suitable for Western blot.

Feature	Specification	Source(s)
Target Protein	Tumor Protein p63 (TP63)	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Alternate Names	p63, KET, p53CP, p73L	<a href="#">[1]</a> <a href="#">[6]</a>
Available Isotypes	Mouse Monoclonal, Rabbit Monoclonal, Rabbit Polyclonal	<a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Reactivity	Human, Mouse, Rat	<a href="#">[12]</a>
Recommended Applications	Western Blot (WB), Immunohistochemistry (IHC), Immunocytochemistry (ICC), ELISA	<a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Typical WB Dilution	1:500 - 1:2000 (user-dependent optimization required)	<a href="#">[10]</a> <a href="#">[12]</a>
Molecular Weight	Multiple isoforms exist, with major bands often observed around 68-77 kDa for TAp63 isoforms and 40-60 kDa for $\Delta$ Np63 isoforms.	<a href="#">[12]</a>

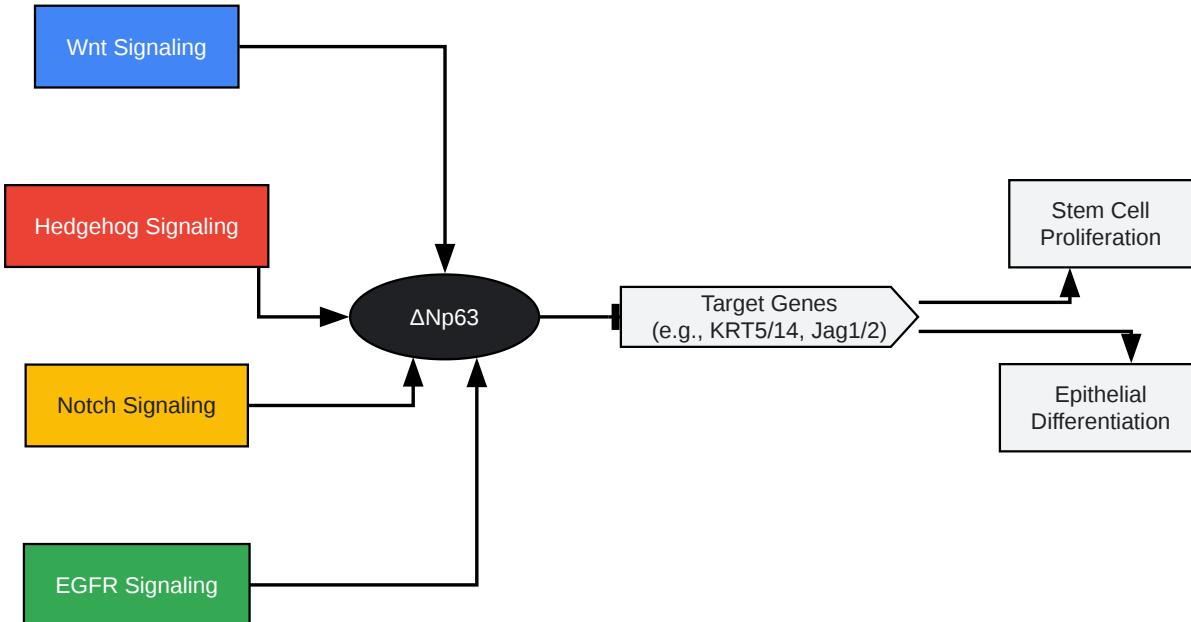
## Signaling Pathways Involving TP63

TP63 is a central regulator in several key signaling pathways that govern epithelial development, stem cell maintenance, and tumorigenesis. Understanding these pathways is crucial for interpreting Western blot results in a biological context.

## TP63 in Epithelial Development and Stem Cell Regulation

TP63, particularly the  $\Delta$ Np63 isoform, is essential for the development and stratification of epithelial tissues.[\[5\]](#) It integrates signals from multiple pathways, including Wnt, Hedgehog, and

Notch, to control the expression of genes involved in cell fate determination and proliferation.



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*TP63 integrates multiple signaling pathways in epithelial development.*

## The Dual Role of TP63 Isoforms in Cancer

The two major isoforms of TP63, TAp63 and ΔNp63, often exhibit opposing roles in cancer. TAp63 isoforms can act as tumor suppressors by inducing apoptosis and cell cycle arrest, similar to p53. In contrast, ΔNp63 isoforms are frequently overexpressed in squamous cell carcinomas and can promote cancer cell proliferation and survival by inhibiting apoptosis.[6]

[Click to download full resolution via product page](#)*Opposing roles of TAp63 and ΔNp63 isoforms in cancer.*

## Western Blot Experimental Workflow and Protocols

The following section provides a detailed workflow and protocol for the validation of **T63** antibodies.

## Experimental Workflow Diagram

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